

5-Bromonicotinoyl Chloride: A Technical Guide for Synthetic and Medicinal Chemistry

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Compound of Interest

Compound Name: 5-Bromonicotinoyl chloride

Cat. No.: B047046

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CAS Number: 39620-02-5

This technical guide provides an in-depth overview of **5-Bromonicotinoyl chloride**, a key building block in pharmaceutical and agrochemical research. The document details its chemical and physical properties, synthesis protocols, and its application in the development of bioactive molecules, particularly as a precursor for kinase inhibitors. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Compound Data

5-Bromonicotinoyl chloride is a reactive acyl chloride derivative of nicotinic acid. The presence of both a bromine atom and an acyl chloride group on the pyridine ring makes it a versatile intermediate for a wide range of chemical transformations.^[1]

Physicochemical Properties

The quantitative properties of **5-Bromonicotinoyl chloride** are summarized in the table below, compiled from various sources.

Property	Value	Source(s)
CAS Number	39620-02-5	[2][3][4][5]
Molecular Formula	C ₆ H ₃ BrClNO	[2][3][4]
Molecular Weight	220.45 g/mol	[2][3][4]
Melting Point	72-74 °C	[1][4][6]
Boiling Point	265.4 ± 25.0 °C (at 760 mmHg)	[1][4][6]
Density	~1.8 g/cm ³	[1][4]
Appearance	White to light yellow solid / crystalline powder	[5][7]
Solubility	Sparingly soluble in water; reacts with water. Soluble in various organic solvents.	[5]
Refractive Index	~1.59	[1][3]
Flash Point	114.3 ± 23.2 °C	[1][4]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[3][6]

Safety and Handling

5-Bromonicotinoyl chloride is classified as a corrosive substance that causes severe skin burns and eye damage.[4][7][8][9] It is also highly sensitive to moisture and will hydrolyze.[1][3] Therefore, it must be handled with extreme care under anhydrous conditions, preferably in a fume hood and under an inert atmosphere.[1]

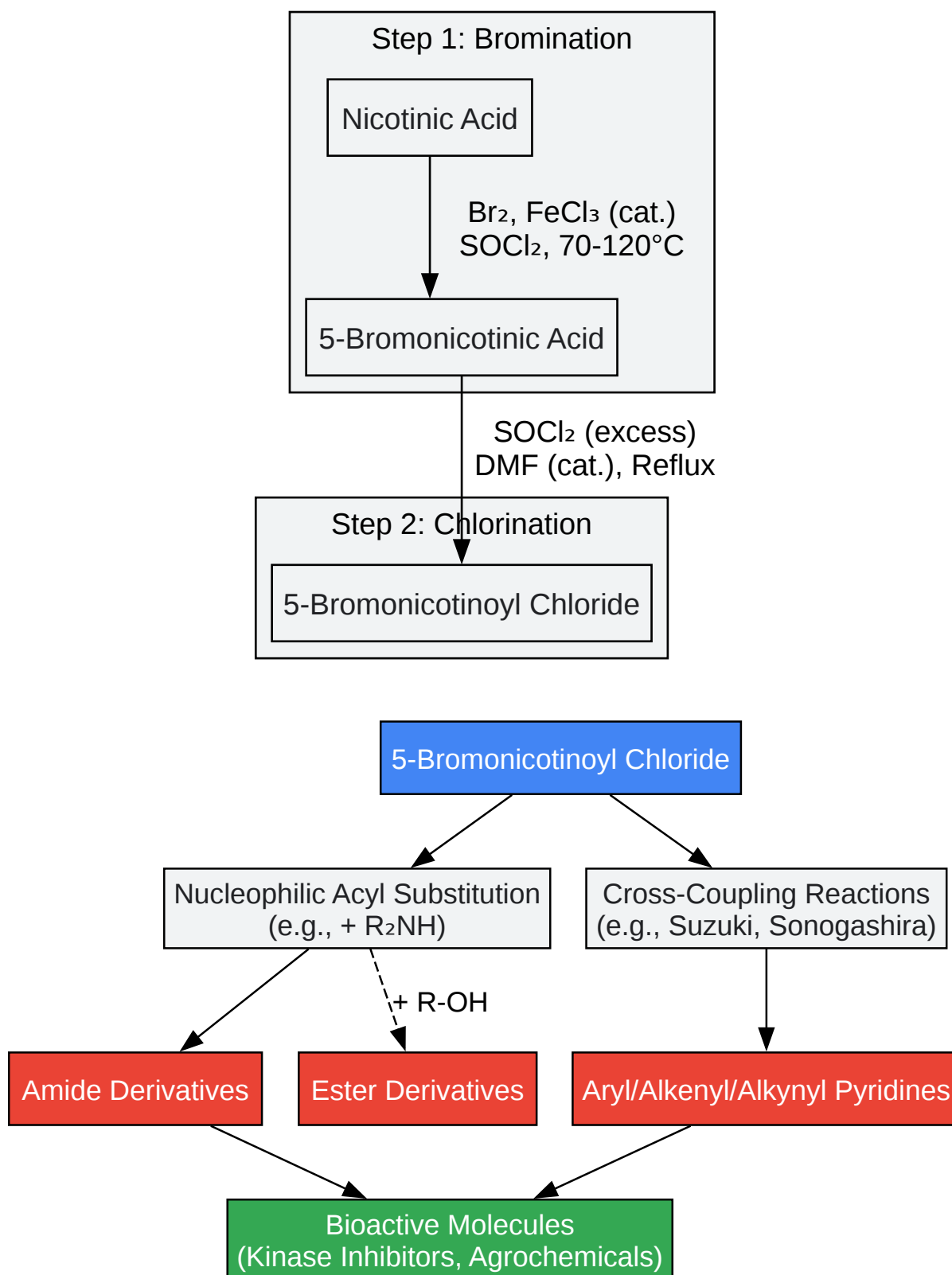
Key safety precautions include:

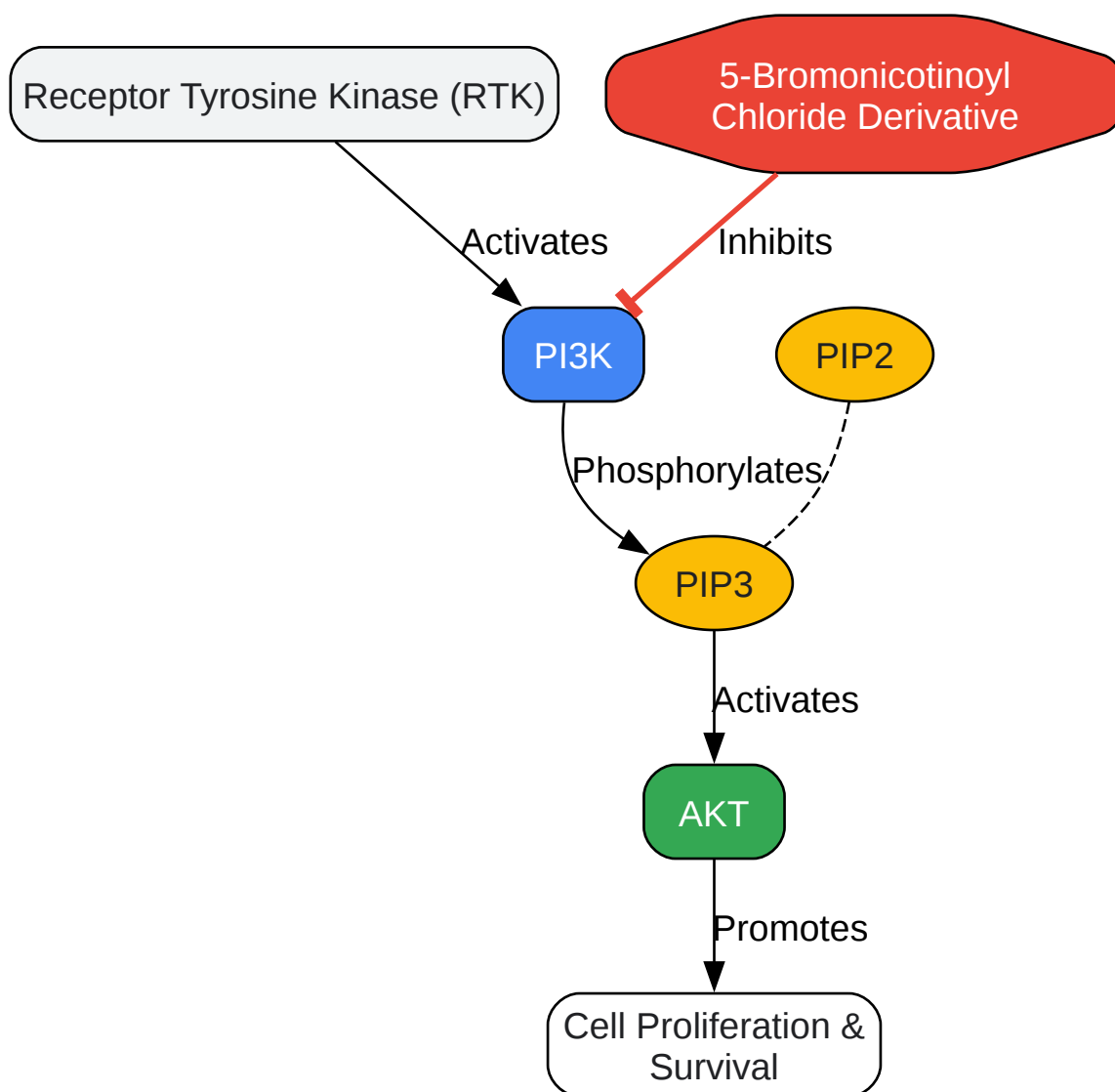
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[8][9]

- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, or vapors.^{[4][8]} Prevent contact with skin and eyes.^[4]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as water and strong bases.^{[7][9]} The compound should be stored under an inert atmosphere (e.g., nitrogen or argon).^[3]

Synthesis and Experimental Protocols

The synthesis of **5-Bromonicotinoyl chloride** is typically a two-step process starting from nicotinic acid. The first step involves the bromination of the pyridine ring to produce 5-bromonicotinic acid, which is then converted to the target acyl chloride in the second step.^[1]





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References

- 1. CAS # 39620-02-5, 5-Bromonicotinoyl chloride - chemBlink [chemblink.com]
- 2. 5-Bromonicotinic acid | 20826-04-4 | Benchchem [benchchem.com]

- 3. RU2070193C1 - Process for preparing 5-bromonicotinic acid - Google Patents [patents.google.com]
- 4. RU2039046C1 - Process for preparing 5-bromonicotinic acid - Google Patents [patents.google.com]
- 5. US4960896A - Process for the preparation of 5-chloro and 5-bromo-2-hydroxynicotinic acids - Google Patents [patents.google.com]
- 6. 5-Bromonicotinic acid | 20826-04-4 [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. 5-Bromonicotinoyl chloride | lookchem [lookchem.com]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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